

Proper Disposal Procedures for 1,2,4-Trivinylcyclohexane

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Compound of Interest		
Compound Name:	1,2,4-Trivinylcyclohexane	
Cat. No.:	B037108	Get Quote

This document provides essential safety and logistical information for the proper disposal of **1,2,4-Trivinylcyclohexane**, ensuring compliance with safety regulations and promoting a secure laboratory environment. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

1,2,4-Trivinylcyclohexane is a combustible liquid that can cause skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[4][5] Adherence to proper personal protective equipment (PPE) and handling protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1] Handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[1]
- Handling: Avoid contact with skin, eyes, and clothing.[1] Keep the chemical away from heat, sparks, open flames, and hot surfaces.[2] Use explosion-proof equipment and take measures to prevent the buildup of electrostatic charge.[1]
- Spill Response: In case of a spill, absorb the material with an inert, non-combustible
 absorbent such as dry sand, earth, or sawdust.[1] Collect the absorbed material and
 contaminated surfaces into a designated, sealable container for hazardous waste disposal.
 [1]





Summary of Chemical Safety Data

The following table summarizes key quantitative data for **1,2,4-Trivinylcyclohexane**.

Property	Value	Source(s)
CAS Number	2855-27-8	[1][4][6]
Molecular Formula	C12H18	[1][3][6]
Physical State	Colorless to light yellow liquid	[2][3]
Flash Point	69 °C (156.2 °F) - closed cup	[2][4][6]
Boiling Point	85-88 °C at 20 mmHg	[4][6]
GHS Hazard Statements	H227 (Combustible liquid)	[2][3]
H315 (Causes skin irritation)	[1][2][5]	
H319 (Causes serious eye irritation)	[1][2][5]	
H335 (May cause respiratory irritation)	[4][5]	
Storage Class Code	10 - Combustible liquids	[4]

Step-by-Step Disposal Protocol

Disposal of **1,2,4-Trivinylcyclohexane** must comply with all federal, state, and local regulations.[1] It is classified as hazardous waste and must not be disposed of down the drain or in regular trash.[7][8] The recommended disposal method is incineration by a licensed hazardous waste disposal facility.[1][9]

Phase 1: Waste Collection and Segregation

Designate a Waste Container: Use a chemically compatible and properly sealed container
for collecting 1,2,4-Trivinylcyclohexane waste. The container should be made of a material
that does not react with the chemical.[10]



- Collect Waste: This includes the neat (pure) chemical, solutions containing the chemical, and any materials contaminated with it, such as gloves, absorbent pads, and disposable labware.
 [11]
- Segregate Waste: Store the **1,2,4-Trivinylcyclohexane** waste container separately from incompatible materials, such as oxidizing agents, acids, and bases.[1][10]

Phase 2: Waste Storage and Labeling

- Labeling: Immediately affix a hazardous waste label to the container. The label must be completely filled out with the chemical name ("1,2,4-Trivinylcyclohexane"), concentration, and the date accumulation started.[7][12]
- Container Management: Keep the waste container securely closed at all times, except when adding waste.[10] Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[11][12]
- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA at or near the point of generation.[7][10] This area must be inspected weekly for any signs of leakage.[10]

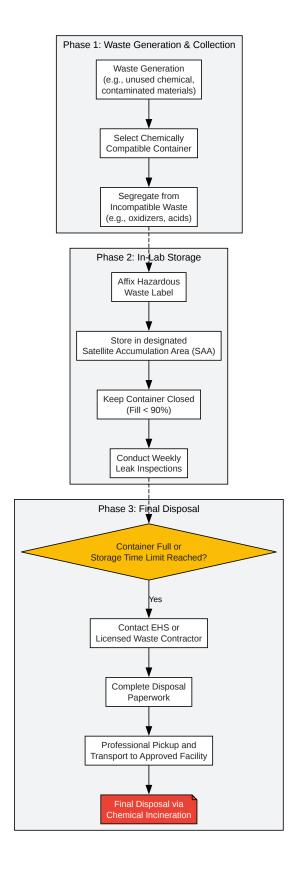
Phase 3: Arranging for Final Disposal

- Contact Environmental Health & Safety (EHS): Once the waste container is full or has been
 in storage for the maximum allowed time (typically up to one year for partially filled
 containers in an SAA), contact your institution's EHS or a licensed hazardous waste disposal
 company to arrange for pickup.[7][10]
- Documentation: Complete all necessary waste disposal forms as required by your institution and the disposal company.[7]
- Final Disposal: The licensed contractor will transport the waste for final disposal, which
 should be conducted at an approved waste disposal plant, likely via chemical incineration
 equipped with an afterburner and scrubber.[1][2][3]

Disposal Workflow Diagram



The following diagram illustrates the procedural workflow for the proper disposal of **1,2,4- Trivinylcyclohexane**.





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Caption: Workflow for the safe disposal of **1,2,4-Trivinylcyclohexane** waste.

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